

Application Notes and Protocols for 5,7-Dibromo-8-methoxyquinoline Solution Preparation

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Compound of Interest

Compound Name: 5,7-Dibromo-8-methoxyquinoline

Cat. No.: B102607

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Introduction

5,7-Dibromo-8-methoxyquinoline is a halogenated quinoline derivative of interest to researchers in medicinal chemistry and drug development. Proper preparation of its solutions is critical for accurate and reproducible experimental results. This document provides a detailed protocol for the preparation of solutions of **5,7-Dibromo-8-methoxyquinoline**, including its physicochemical properties, safety precautions, and a step-by-step guide for dissolution.

Physicochemical Properties

A summary of the key physicochemical properties of **5,7-Dibromo-8-methoxyquinoline** is presented in the table below. This data is essential for calculating the required mass of the compound to achieve a desired solution concentration.

Property	Value	Reference
IUPAC Name	5,7-dibromo-8-methoxyquinoline	[1]
CAS Number	17012-49-6	[1][2]
Molecular Formula	C ₁₀ H ₇ Br ₂ NO	[1][2]
Molecular Weight	316.98 g/mol	[2]
Appearance	Colorless needles	[3]
Solubility	Data not readily available. The related compound, 5,7-Dibromo-8-hydroxyquinoline, is soluble in Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF) and slightly soluble in ethanol and methanol, often requiring sonication.[4][5][6][7] It is nearly insoluble in water.[4]	
Storage	Store solid compound at -20°C in a dark, dry place.[2]	

Safety Precautions

While specific hazard data for **5,7-Dibromo-8-methoxyquinoline** is limited, related compounds exhibit irritant properties.[8][9] Therefore, it is crucial to handle this compound with appropriate safety measures.

- **Personal Protective Equipment (PPE):** Always wear a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile) when handling the compound and its solutions.
- **Engineering Controls:** Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.

- Handling: Avoid direct contact with skin and eyes. Do not ingest or inhale.[9]
- Disposal: Dispose of waste according to institutional and local regulations for chemical waste.

Experimental Protocol: Preparation of a Stock Solution

This protocol describes the preparation of a stock solution of **5,7-Dibromo-8-methoxyquinoline**, typically in an organic solvent. The choice of solvent and concentration may need to be optimized for specific experimental needs. Based on the solubility profile of the closely related compound 5,7-Dibromo-8-hydroxyquinoline, Dimethyl Sulfoxide (DMSO) is recommended as the primary solvent for preparing a high-concentration stock solution.

Materials:

- **5,7-Dibromo-8-methoxyquinoline** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flask (e.g., 10 mL)
- Pipettes
- Vortex mixer
- Sonicator bath

Procedure:

- Determine the Required Mass: Calculate the mass of **5,7-Dibromo-8-methoxyquinoline** needed to prepare the desired volume and concentration of the stock solution.

- Formula: $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)}$
- Example for a 10 mM stock solution in 10 mL:
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 316.98 \text{ g/mol} = 0.00317 \text{ g} = 3.17 \text{ mg}$
- Weigh the Compound:
 - Tare the analytical balance with a clean weighing boat.
 - Carefully weigh the calculated mass of **5,7-Dibromo-8-methoxyquinoline** using a spatula.
- Dissolution:
 - Transfer the weighed compound into the volumetric flask.
 - Add a portion of the chosen solvent (e.g., ~7 mL of DMSO for a 10 mL final volume) to the flask.
 - Gently swirl the flask to initiate dissolution.
- Ensure Complete Dissolution:
 - Vortex the solution for 30-60 seconds.
 - If the compound does not fully dissolve, place the flask in a sonicator bath for 5-10 minutes. Visually inspect the solution to ensure no solid particles remain.
- Final Volume Adjustment:
 - Once the solid is completely dissolved, carefully add the solvent to the flask until the bottom of the meniscus reaches the calibration mark.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage of the Stock Solution:

- Transfer the solution to a properly labeled, airtight container (e.g., an amber glass vial) to protect it from light.
- Store the stock solution at -20°C for long-term storage. For short-term use, refrigeration at 4°C may be adequate, but stability should be verified.

Workflow Diagram

The following diagram illustrates the key steps in the preparation of a **5,7-Dibromo-8-methoxyquinoline** stock solution.

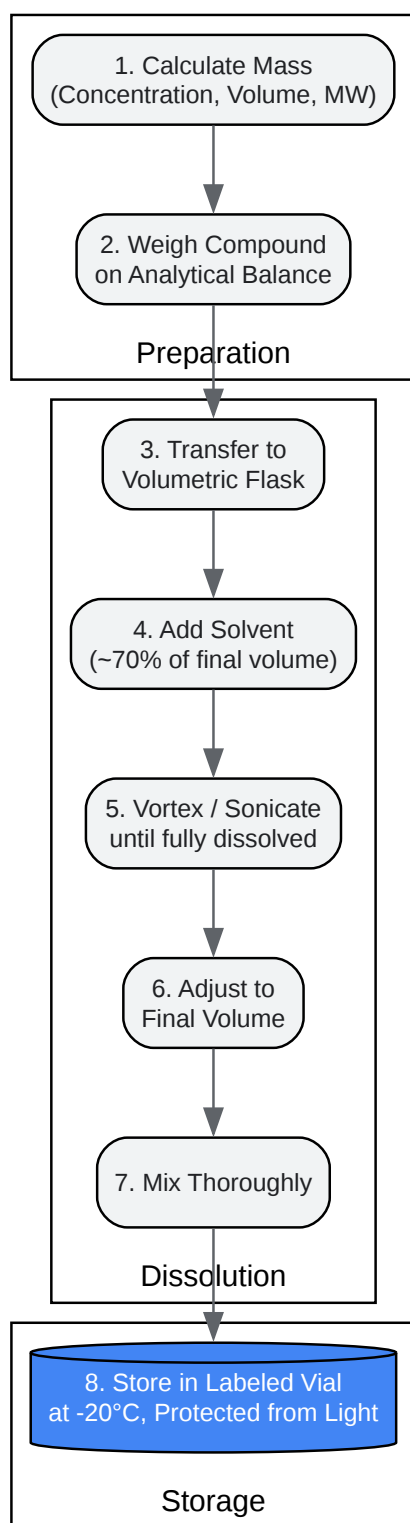


Figure 1. Workflow for Solution Preparation

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Caption: Figure 1. Workflow for Solution Preparation

Conclusion

This protocol provides a comprehensive guide for the safe and accurate preparation of **5,7-Dibromo-8-methoxyquinoline** solutions for research applications. Adherence to these guidelines, particularly regarding safety precautions and dissolution techniques, will help ensure the integrity and reproducibility of experimental outcomes. Researchers should always consult the latest Safety Data Sheet (SDS) for the most up-to-date safety and handling information.

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